

SBI-0206965 stability in solution and storage conditions

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Compound of Interest

Compound Name: SBI-0206965

Cat. No.: B610725

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Technical Support Center: SBI-0206965

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability in solution and proper storage conditions for the ULK1 inhibitor, **SBI-0206965**.

Frequently Asked Questions (FAQs)

Q1: How should I store **SBI-0206965** upon receipt?

A: Upon receipt, **SBI-0206965** should be stored under the conditions specified on the product data sheet.^[1] Lyophilized powder is generally stable for extended periods when stored at -20°C, desiccated.^[2] Some suppliers indicate stability for up to 3 years at -20°C in powder form.^{[3][4][5]}

Q2: What is the recommended solvent for reconstituting **SBI-0206965**?

A: The recommended solvent for reconstituting **SBI-0206965** is dimethyl sulfoxide (DMSO).^[2] ^{[3][4][5][6][7]} It is soluble in DMSO at concentrations of 30 mg/mL^{[2][6]} and ≥ 100 mg/mL.^{[3][4]} For best results, use freshly opened, moisture-free DMSO, as hygroscopic DMSO can negatively impact solubility.^{[3][5]}

Q3: How should I prepare a stock solution of **SBI-0206965**?

A: To prepare a 10 mM stock solution, for example, you can reconstitute 5 mg of the lyophilized powder in 1.02 ml of DMSO.[2] It is recommended to warm the solution gently at 37°C for 10 minutes and/or use an ultrasonic bath to aid dissolution.[1][7]

Q4: What are the recommended storage conditions for **SBI-0206965** in solution?

A: Once in solution, **SBI-0206965** should be stored at -20°C or -80°C.[2][3][4] To prevent loss of potency, it is advised to use the solution within 3 months when stored at -20°C.[2] For longer-term storage, -80°C is recommended, with stability for up to 6 months.[3][4] It is crucial to aliquot the stock solution into single-use volumes to avoid multiple freeze-thaw cycles.[2]

Q5: What is the stability of **SBI-0206965** in aqueous solutions?

A: **SBI-0206965** has limited solubility in aqueous solutions. For instance, in a 1:1 solution of DMSO:PBS (pH 7.2), the solubility is approximately 0.5 mg/ml.[6] For in vivo studies, specific formulations such as 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline have been used to achieve a clear solution.[4] The stability in such aqueous-based formulations over time is not extensively reported and should be determined empirically.

Data Summary Tables

Table 1: Storage Conditions and Stability of **SBI-0206965**

Form	Storage Temperature	Duration of Stability	Source
Lyophilized Powder	-20°C	24 months	[2]
Lyophilized Powder	-20°C	3 years	[3][4][5]
Lyophilized Powder	4°C	2 years	[3][4]
In Solution (DMSO)	-20°C	Up to 3 months	[2]
In Solution (DMSO)	-20°C	1 month	[3][4]
In Solution (DMSO)	-80°C	6 months	[3][4]

Table 2: Solubility of **SBI-0206965**

Solvent	Concentration	Source
DMSO	30 mg/mL	[2] [6]
DMSO	≥ 100 mg/mL (204.37 mM)	[3] [4]
DMSO	> 24.5 mg/mL	[1] [7]
DMF	30 mg/mL	[6]
Ethanol	1 mg/mL	[6]
DMSO:PBS (pH 7.2) (1:1)	0.5 mg/mL	[6]
10% DMSO >> 40% PEG300 >> 5% Tween-80 >> 45% saline	≥ 2.5 mg/mL (5.11 mM)	[4]
10% DMSO >> 90% corn oil	≥ 2.5 mg/mL (5.11 mM)	[4]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty dissolving the compound	- Inappropriate solvent- Low-quality or wet solvent- Insufficient mixing	- Ensure you are using high-purity, anhydrous DMSO.- Warm the solution at 37°C for 10-15 minutes.- Use an ultrasonic bath to aid dissolution.
Precipitate forms in the stock solution upon storage	- Supersaturated solution- Freeze-thaw cycles	- Prepare a fresh stock solution at a slightly lower concentration.- Ensure the solution is fully dissolved before freezing.- Aliquot the stock solution to avoid repeated freeze-thaw cycles.
Loss of compound activity over time	- Improper storage- Frequent freeze-thaw cycles- Degradation in solution	- Store aliquots at -80°C for long-term storage.- Prepare fresh working solutions from a new aliquot for each experiment.- Avoid storing diluted working solutions for extended periods.
Inconsistent experimental results	- Inaccurate concentration of stock solution- Degradation of the compound	- Verify the concentration of your stock solution using a spectrophotometer or other analytical method.- Use a fresh aliquot of the stock solution for critical experiments.

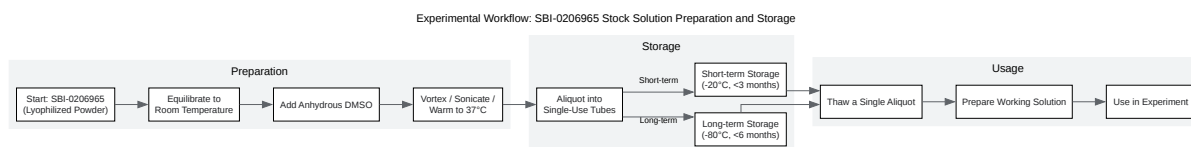
Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of **SBI-0206965** in DMSO

- Materials:
 - SBI-0206965** (lyophilized powder)

- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated pipettes
- Procedure:
 1. Allow the vial of **SBI-0206965** powder to equilibrate to room temperature before opening to prevent condensation.
 2. Calculate the required volume of DMSO to achieve a 10 mM concentration. The molecular weight of **SBI-0206965** is approximately 489.32 g/mol .^{[3][4]} For 1 mg of **SBI-0206965**, you will need approximately 204.4 μ L of DMSO.
 3. Carefully add the calculated volume of DMSO to the vial containing the **SBI-0206965** powder.
 4. Vortex the solution for 1-2 minutes to facilitate dissolution.
 5. If necessary, warm the solution at 37°C for 10 minutes or place it in an ultrasonic bath for a few minutes until the solution is clear and free of particulates.
 6. Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
 7. Store the aliquots at -20°C for short-term storage (up to 3 months) or at -80°C for long-term storage (up to 6 months).^{[2][3][4]}

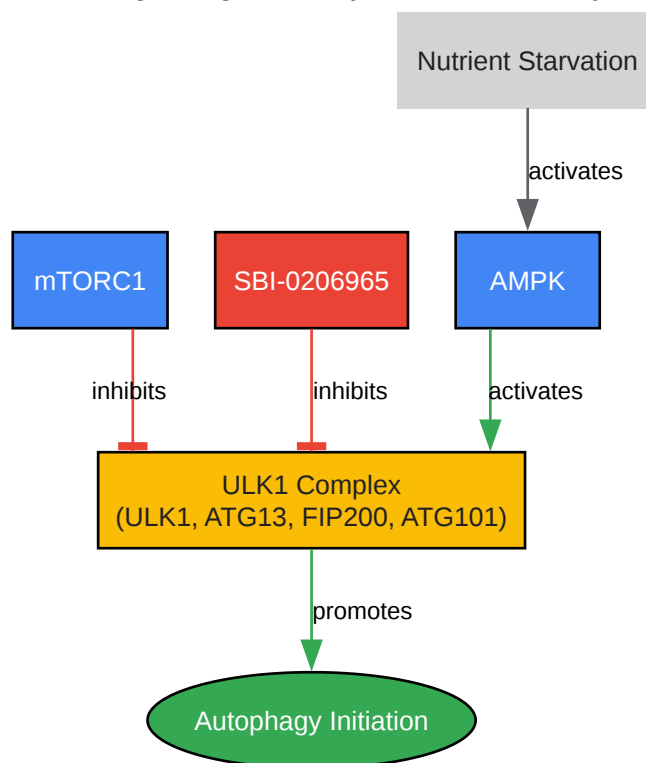
Visualizations



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Caption: Workflow for preparing and storing **SBI-0206965** stock solutions.

Simplified ULK1 Signaling Pathway and Inhibition by SBI-0206965



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- To cite this document: BenchChem. [SBI-0206965 stability in solution and storage conditions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b610725#sbi-0206965-stability-in-solution-and-storage-conditions]

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